

Disperse Blue 366 discovery and initial characterization

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Disperse blue 366

CAS No.: 84870-65-5

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In-Depth Technical Guide: Disperse Blue 366

For Researchers, Scientists, and Drug Development Professionals

Abstract

Disperse Blue 366 is a monoazo disperse dye belonging to the single azo class of colorants. It is primarily utilized in the textile industry for the dyeing of hydrophobic fibers, most notably polyester, due to its characteristic red-light blue hue and good fastness properties. This technical guide provides a comprehensive overview of the discovery, initial characterization, and key technical data related to **Disperse Blue 366**. The synthesis, physicochemical properties, and dyeing characteristics are detailed, supported by experimental protocols and data presented in a clear, structured format for ease of reference by researchers and professionals in the field.

Introduction

The discovery and development of synthetic dyes have been pivotal in numerous industrial applications, particularly in the coloration of textiles. Disperse dyes, a class of non-ionic dyes

with low water solubility, are specifically designed for dyeing hydrophobic synthetic fibers.

Disperse Blue 366, identified by the CAS Number 361520-06-1, is a significant member of this class, valued for its vibrant color and performance in high-temperature dyeing processes.^{[1][2]}

This guide aims to consolidate the available technical information on its initial synthesis and characterization.

Physicochemical Properties

The fundamental physicochemical properties of **Disperse Blue 366** are summarized in the table below. These characteristics are essential for understanding its behavior in various applications, from dye bath formulation to its interaction with textile substrates.

Property	Value	Reference
C.I. Name	Disperse Blue 366	[3]
CAS Number	361520-06-1	[1][2][3]
Molecular Formula	C ₁₉ H ₁₈ N ₆ O ₂	[3][4]
Molecular Weight	362.39 g/mol	[3][4]
Molecular Structure	Single Azo Class	[3][4]
Appearance	Dark blue uniform powder	[3][4]
Solubility	Insoluble in water; Soluble in organic solvents	[1]

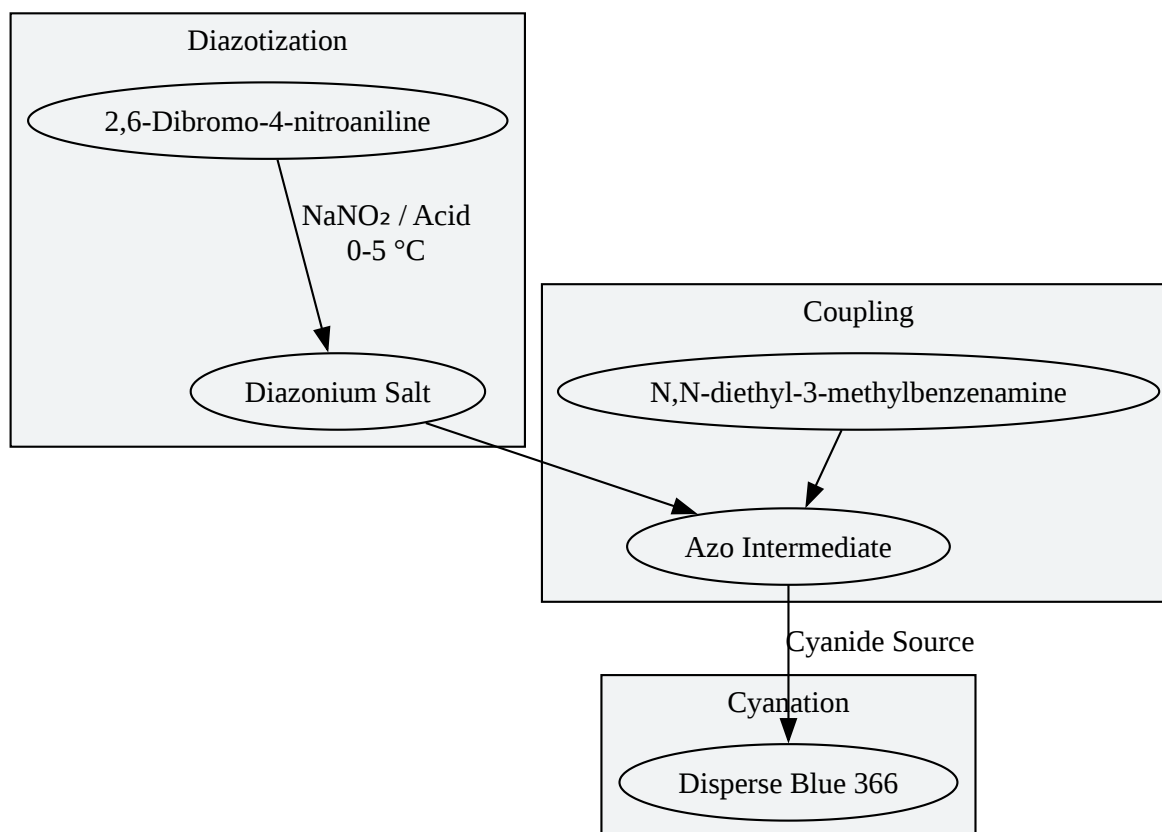
Synthesis and Discovery

The initial synthesis of **Disperse Blue 366** involves a multi-step process characteristic of azo dye production. The manufacturing method consists of the diazotization of an aromatic amine followed by a coupling reaction with a suitable coupling component, and a final cyanation step.^{[2][4][5]}

The general synthesis pathway is as follows:

- **Diazotization:** 2,6-Dibromo-4-nitroaniline is treated with a source of nitrous acid, typically sodium nitrite in the presence of a strong acid, at low temperatures to form a diazonium salt.

- Coupling: The resulting diazonium salt is then reacted with N,N-diethyl-3-methylbenzenamine (N,N-diethyl-m-toluidine).
- Cyanation: The final step involves the introduction of a cyano group.



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Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **Disperse Blue 366** are not extensively available in peer-reviewed literature. However, based on the known manufacturing methods for similar azo disperse dyes, the following general procedures can be outlined.

Synthesis of Disperse Blue 366 (General Protocol)

4.1.1. Diazotization of 2,6-Dibromo-4-nitroaniline

- A molar equivalent of 2,6-Dibromo-4-nitroaniline is suspended in a mixture of a strong acid (e.g., hydrochloric acid) and water in a reaction vessel.
- The suspension is cooled to 0-5 °C using an ice-salt bath with continuous stirring.
- A pre-cooled aqueous solution of sodium nitrite is added dropwise to the amine suspension, ensuring the temperature is maintained below 5 °C.
- The reaction mixture is stirred for an additional 20-30 minutes to ensure the completion of the diazotization reaction. The resulting diazonium salt solution is used immediately in the next step.

4.1.2. Azo Coupling

- A molar equivalent of N,N-diethyl-3-methylbenzenamine is dissolved in an appropriate solvent.
- The solution of the coupling component is cooled to 0-5 °C in an ice bath.
- The freshly prepared diazonium salt solution is slowly added to the cooled coupling component solution with vigorous stirring.
- The pH of the reaction mixture is maintained within a specified range to facilitate the coupling reaction.
- The resulting azo intermediate precipitates out of the solution and is isolated by filtration.

4.1.3. Cyanation

- The isolated azo intermediate is suspended in a suitable solvent.
- A cyanating agent is added to the suspension.
- The reaction mixture is heated under reflux for a specified period.

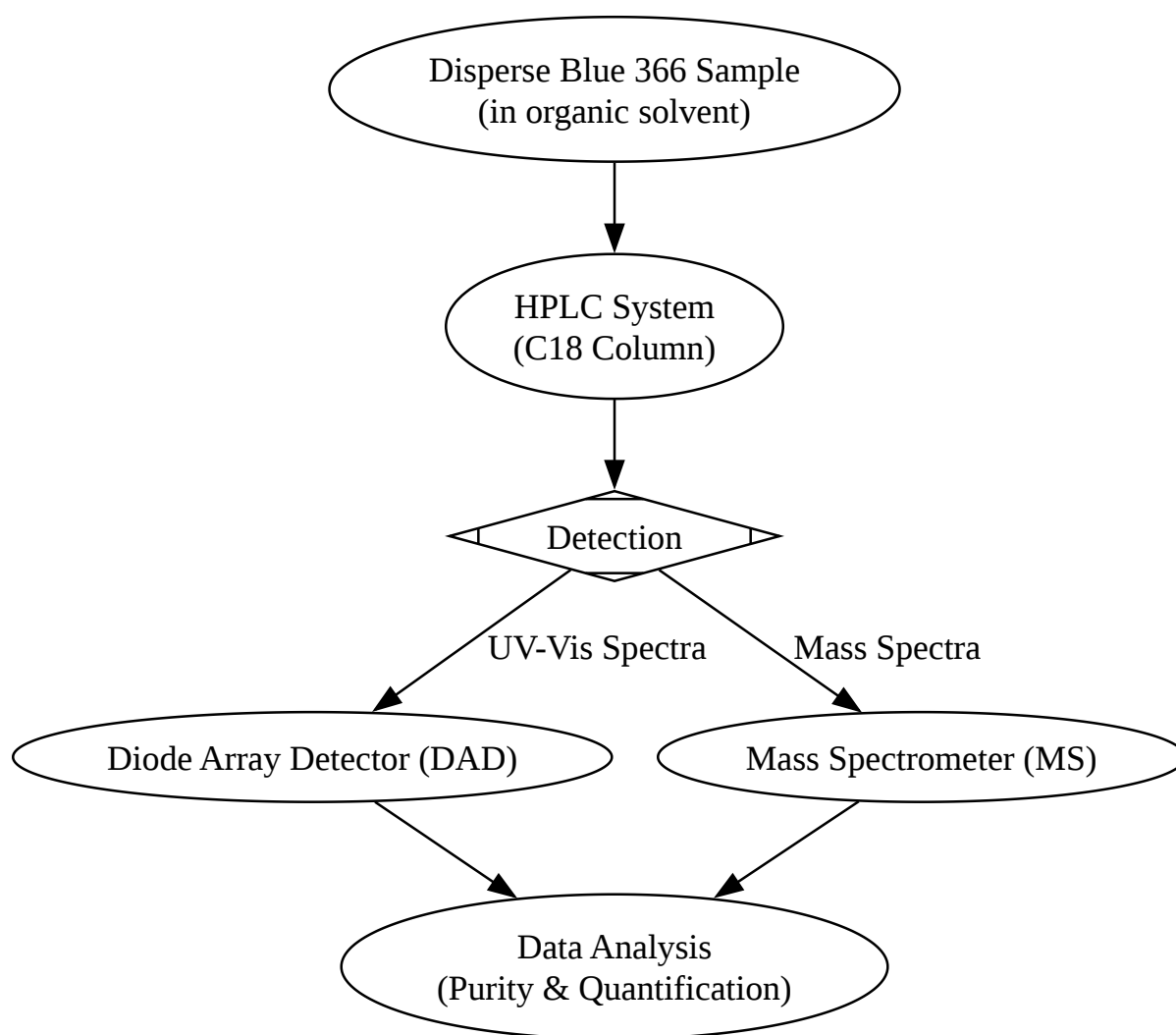
- The final product, **Disperse Blue 366**, is isolated, purified, and dried.

Characterization Methods

The characterization of **Disperse Blue 366** would typically involve a suite of analytical techniques to confirm its structure and purity.

4.2.1. High-Performance Liquid Chromatography (HPLC) HPLC is a standard method for assessing the purity of disperse dyes and for their quantitative analysis.

- System: A liquid chromatograph with a Diode Array Detector (DAD) or a Mass Spectrometer (MS).
- Column: A reverse-phase C18 column is commonly used.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile).
- Detection: The DAD allows for the acquisition of UV-Vis spectra of the eluting peaks for identification, while an MS detector provides mass-to-charge ratio information for structural confirmation.



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4.2.2. Spectroscopic Analysis

- UV-Visible Spectroscopy: To determine the maximum absorption wavelength (λ_{max}) in various solvents, which is indicative of the dye's color.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups present in the molecule, such as N=N (azo), C-N, and aromatic rings.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be used to elucidate the detailed molecular structure.

Dyeing and Fastness Properties

Disperse Blue 366 is primarily used for high-temperature and high-pressure dyeing of polyester fabrics.[3][4] The pH of the dyeing bath is typically maintained around 5.[3] The fastness properties of a dye are critical indicators of its performance and durability on a given substrate.

Fastness Property	Test Method	Fading	Staining	Reference
Light Fastness	ISO	5	-	[3]
Washing Fastness	ISO	5	5	[3]
Perspiration Fastness	ISO	5	5	[3]
Ironing Fastness	ISO	5	3	[3]
Dry Heat	ISO (180°C/30s)	5	3	[3]

Fastness grades are typically rated on a scale of 1 to 5, where 5 indicates the highest fastness.

Conclusion

Disperse Blue 366 is a commercially significant monoazo disperse dye with well-established applications in the textile industry. Its synthesis follows a conventional pathway for azo dyes, and it exhibits good fastness properties on polyester. While detailed, publicly available spectroscopic and physicochemical data are limited, the information presented in this guide provides a solid foundation for researchers and professionals working with this class of dyes. Further in-depth characterization would be beneficial for a more complete understanding of its properties and potential applications.

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- To cite this document: BenchChem. [Disperse Blue 366 discovery and initial characterization]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12361970/docs#disperse-blue-366-discovery-and-initial-characterization\]](https://www.benchchem.com/product/b12361970/docs#disperse-blue-366-discovery-and-initial-characterization)

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